

MRTX9768 hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: MRTX9768 hydrochloride

Cat. No.: B15584427

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Application Notes and Protocols: MRTX9768 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **MRTX9768 hydrochloride** stock solutions, a potent and selective PRMT5-MTA complex inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reliable and reproducible experimental results.

Quantitative Data Summary

Solubility Data

MRTX9768 hydrochloride exhibits solubility in various solvent systems. The following table summarizes the solubility data for preparing stock and working solutions. It is recommended to use freshly opened, anhydrous grade solvents to avoid degradation of the compound.

Solvent System	Solubility	Observations
Dimethyl Sulfoxide (DMSO)	50 mg/mL (117.81 mM)	Ultrasonic and warming to 60°C may be required.
In vivo Formulation 1		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.5 mg/mL (9.76 mM)	Clear solution.
In vivo Formulation 2		
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 4.5 mg/mL (9.76 mM)	Clear solution.
In vivo Formulation 3		
10% DMSO, 90% Corn Oil	≥ 4.5 mg/mL (9.76 mM)	Clear solution.

Data sourced from MedChemExpress. Solubility may vary between batches.

Storage and Stability

Proper storage of **MRTX9768 hydrochloride** as a dry powder and in solution is critical to maintain its integrity and activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Form	Storage Temperature	Duration	Notes
Powder	-20°C	2 years	Store in a dry, dark place.
4°C	weeks	For short-term storage.	
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. [1] [2]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. [1] [2]	

Experimental Protocols

Preparation of a 50 mM DMSO Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **MRTX9768 hydrochloride** in DMSO.

Materials:

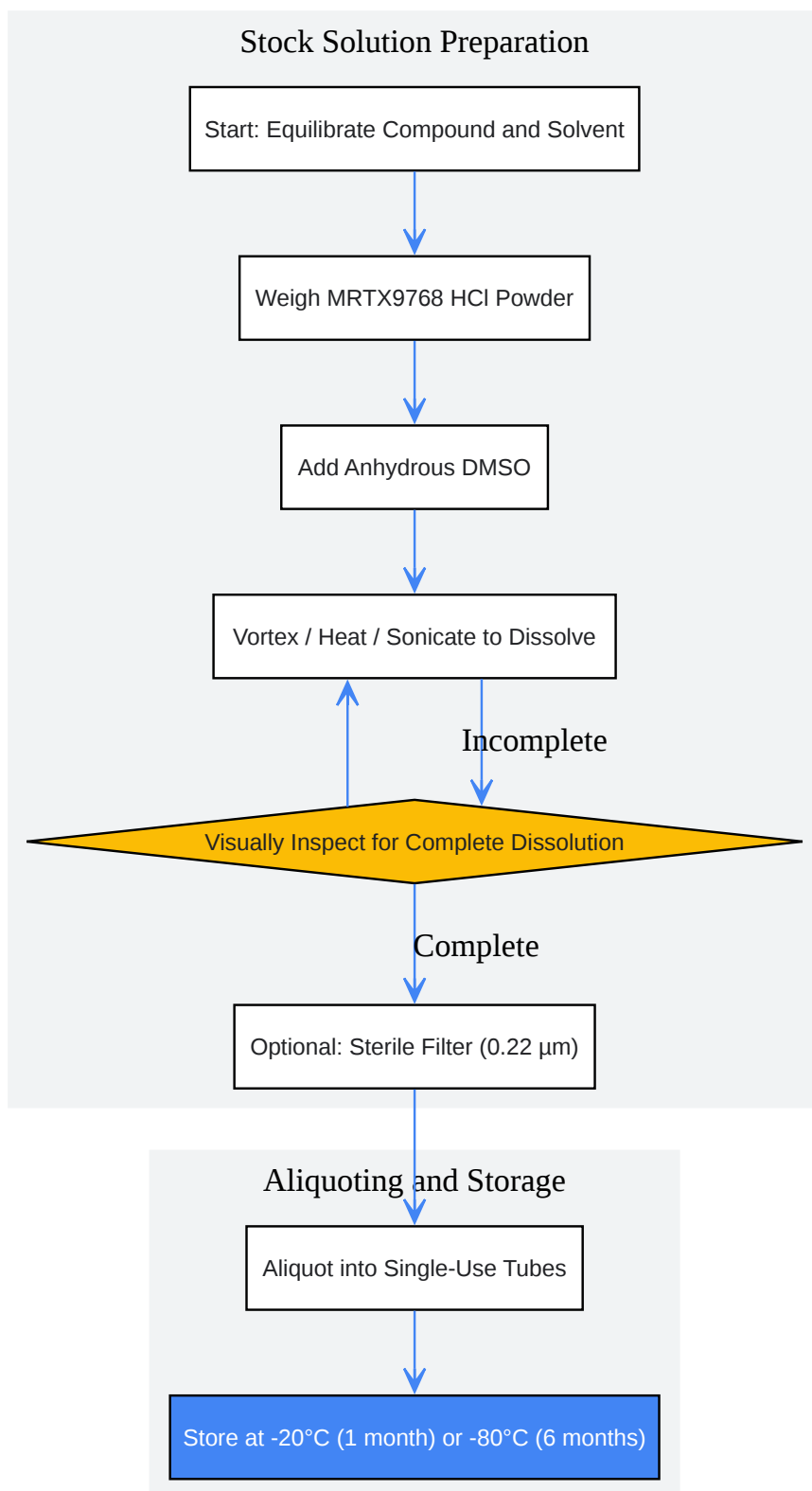
- **MRTX9768 hydrochloride** (MW: 460.89 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath or heat block
- Sonicator

Procedure:

- **Equilibration:** Allow the vial of **MRTX9768 hydrochloride** powder and the DMSO to equilibrate to room temperature for at least 1 hour before opening.
- **Weighing:** Accurately weigh the desired amount of **MRTX9768 hydrochloride** powder in a sterile tube. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 23.04 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, warm the solution to 60°C for 5-10 minutes.
 - Alternatively, or in combination with warming, sonicate the solution in a water bath until it becomes clear.
- **Sterilization (Optional):** If required for sterile cell culture applications, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:**
 - Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.
 - Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.^{[1][2]} Avoid repeated freeze-thaw cycles.

Visualizations

Workflow for Stock Solution Preparation and Storage

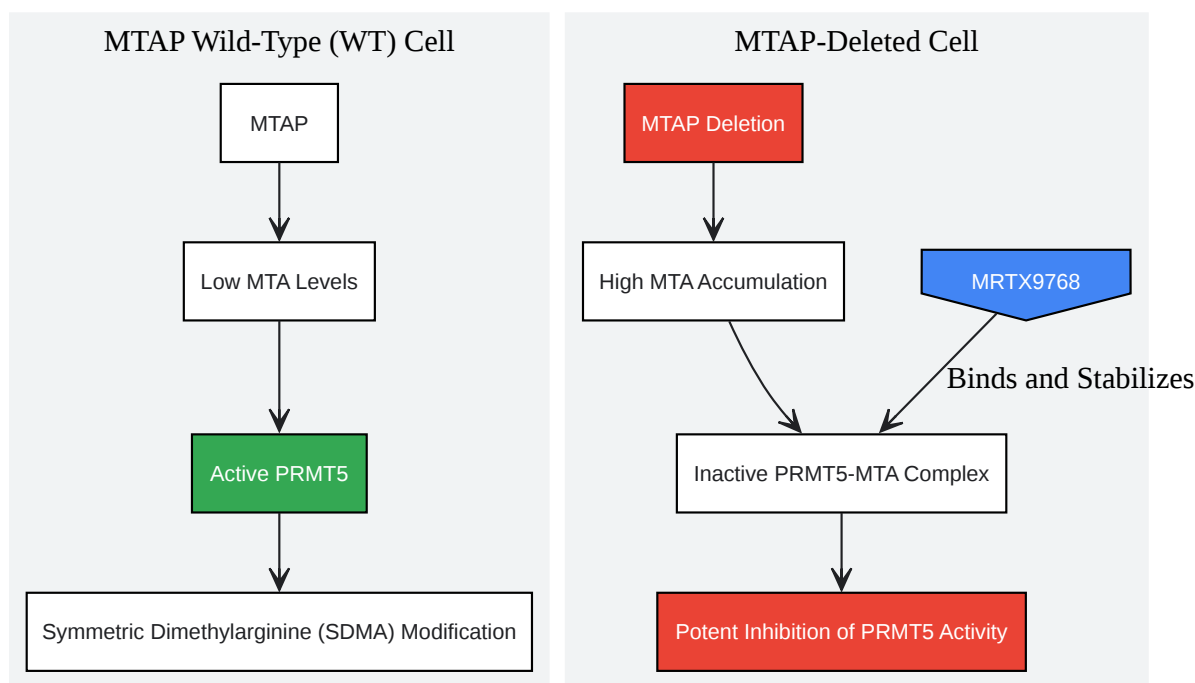


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Caption: Workflow for **MRTX9768 Hydrochloride** Stock Solution Preparation.

MRTX9768 Mechanism of Action: Targeting the PRMT5-MTA Complex

MRTX9768 is a synthetic lethal inhibitor that selectively targets cancer cells with a deletion of the methylthioadenosine phosphorylase (MTAP) gene.[5][6][7][8] In MTAP-deleted cells, methylthioadenosine (MTA) accumulates and binds to PRMT5, forming an inactive PRMT5-MTA complex.[6][7][8] MRTX9768 specifically binds to and stabilizes this inactive complex, leading to potent and selective inhibition of PRMT5 activity in these cancer cells.[6][7][8]



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Caption: MRTX9768 Selective Inhibition in MTAP-Deleted Cancer Cells.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. MRTX9768 hydrochloride|COA [dcchemicals.com]
- 5. MRTX9768 - Immunomart [immunomart.com]
- 6. researchgate.net [researchgate.net]
- 7. youtube.com [youtube.com]
- 8. cancer-research-network.com [cancer-research-network.com]
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